

Application of Yuanhuacine in triple-negative breast cancer research.

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Compound of Interest

Compound Name: Yuanhuacine

Cat. No.: B10784644

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Application of Yuanhuacine in Triple-Negative Breast Cancer Research

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Yuanhuacine, a daphnane-type diterpenoid isolated from the flower buds of *Daphne genkwa*, has emerged as a potent and selective agent for the study and potential treatment of triple-negative breast cancer (TNBC).[1][2][3] TNBC is a particularly aggressive subtype of breast cancer characterized by the lack of estrogen receptor (ER), progesterone receptor (PR), and human epidermal growth factor receptor 2 (HER2) expression, rendering it unresponsive to hormone- or HER2-targeted therapies.[4] Research has demonstrated that **Yuanhuacine** exhibits remarkable selectivity for the basal-like 2 (BL2) subtype of TNBC.[1] Its mechanism of action involves the activation of Protein Kinase C (PKC), which subsequently triggers NF-κB signaling, leading to the expression of anti-tumor cytokines and selective cytotoxicity against BL2 TNBC cells. Furthermore, **Yuanhuacine** has been shown to possess immunogenic properties, promoting the differentiation of monocytes into macrophage-like cells that express an anti-tumor cytokine signature.

These application notes provide a comprehensive overview of the use of **Yuanhuacine** in TNBC research, including its biological activities, relevant protocols for in vitro and in vivo

studies, and a summary of key quantitative data.

Data Presentation

Table 1: In Vitro Efficacy of Yuanhuacine in TNBC Cell Lines

Cell Line	TNBC Subtype	IC50 (nM)	Reference
HCC1806	Basal-Like 2 (BL2)	1.6	
HCC70	Basal-Like 2 (BL2)	9.4	
Other TNBC Subtypes	(e.g., MSL)	> 3000	

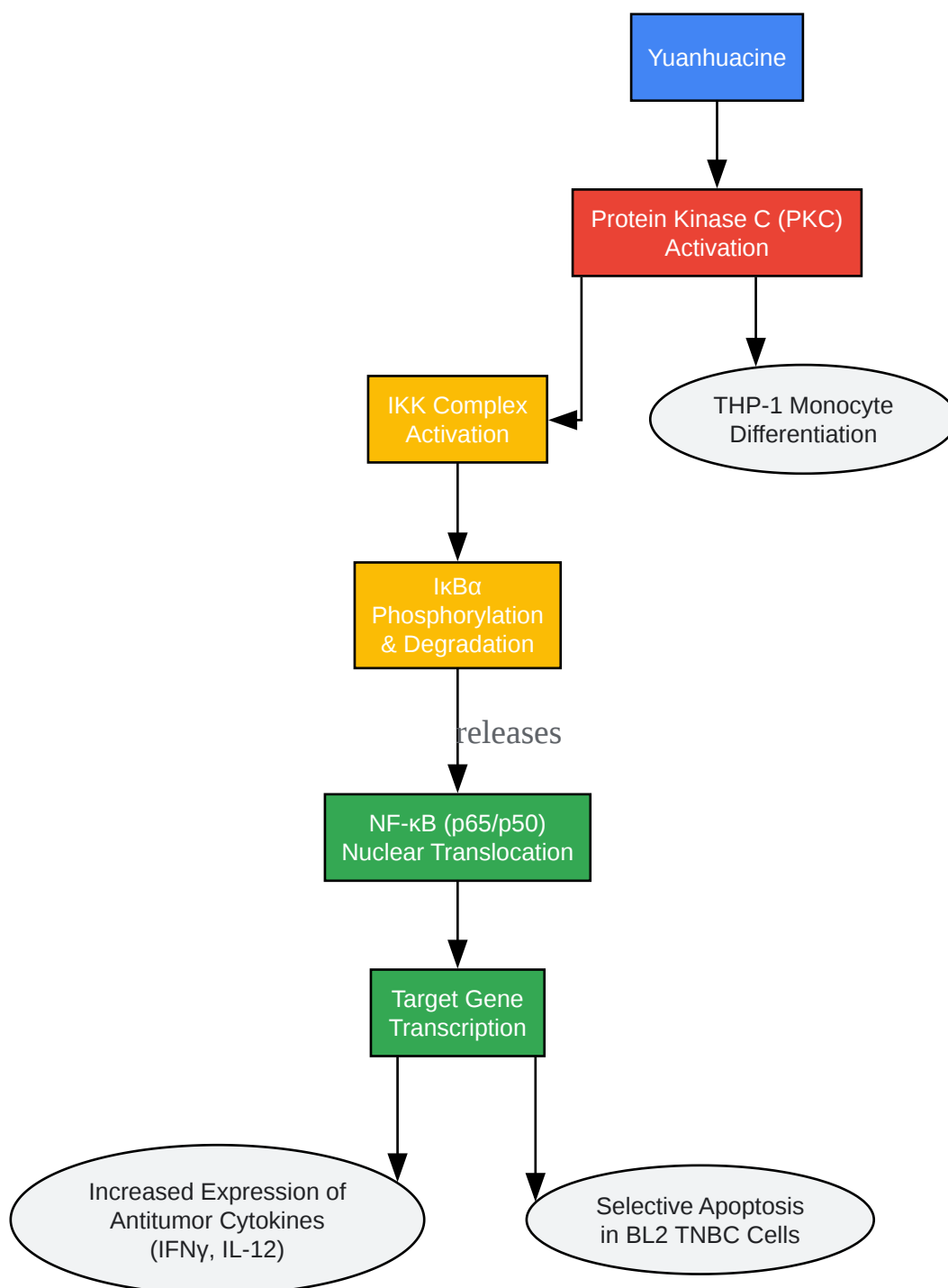
Table 2: Immunomodulatory Activity of Yuanhuacine

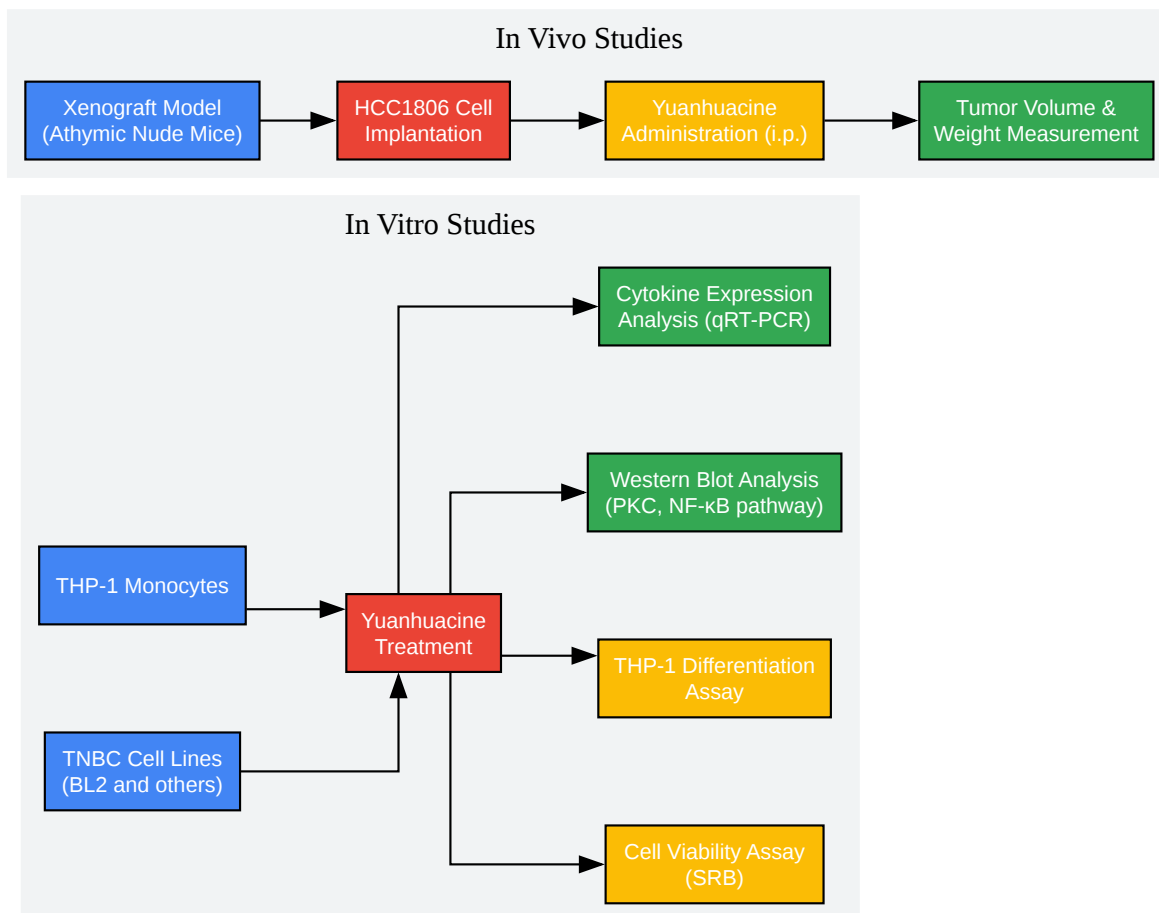
Assay	Cell Line	EC50 (nM)	Effect	Reference
THP-1 Differentiation	THP-1 (human monocytic)	1.4	Induction of differentiation into adherent myeloid cells	

Table 3: In Vivo Antitumor Efficacy of Yuanhuacine in a TNBC Xenograft Model

Animal Model	Tumor Type	Treatment	Tumor Growth Inhibition	Reference
Athymic Nude Mice	HCC1806 (BL2) Xenograft	1 mg/kg (day 0) and 0.7 mg/kg (day 4), i.p.	Significant reduction in tumor growth and weight	

Signaling Pathway and Experimental Workflow Diagrams





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